

In-Depth Technical Guide to α -Carboxyethyl-Hydroxychroman (α -CEHC)

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Compound of Interest

Compound Name: *alpha-Cehc*

Cat. No.: *B8049936*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of α -Carboxyethyl-Hydroxychroman (α -CEHC), the major water-soluble metabolite of α -tocopherol (Vitamin E). It details the fundamental physicochemical properties, biosynthesis, and physiological relevance of α -CEHC, with a focus on its role as a biomarker for vitamin E status and its inherent antioxidant capabilities. This document synthesizes current knowledge, presenting detailed experimental protocols for its quantification and exploring its metabolic pathways. While the direct modulation of intracellular signaling pathways by α -CEHC is an emerging area of research, this guide discusses the known signaling interactions of its precursor, α -tocopherol, to provide context for future investigations into the specific molecular targets of α -CEHC.

Introduction

α -Carboxyethyl-Hydroxychroman (α -CEHC) is a significant metabolite of α -tocopherol, the most biologically active form of vitamin E.[1][2] Unlike its lipophilic parent compound, α -CEHC is water-soluble, facilitating its excretion in urine.[1] This property has made urinary α -CEHC a valuable non-invasive biomarker for assessing an individual's vitamin E status.[1] Beyond its role as a biomarker, α -CEHC possesses antioxidant properties, contributing to the overall antioxidant network of the body.[1][3] This guide aims to provide a detailed technical resource for professionals in research and drug development, summarizing the core knowledge of α -CEHC and providing practical experimental methodologies.

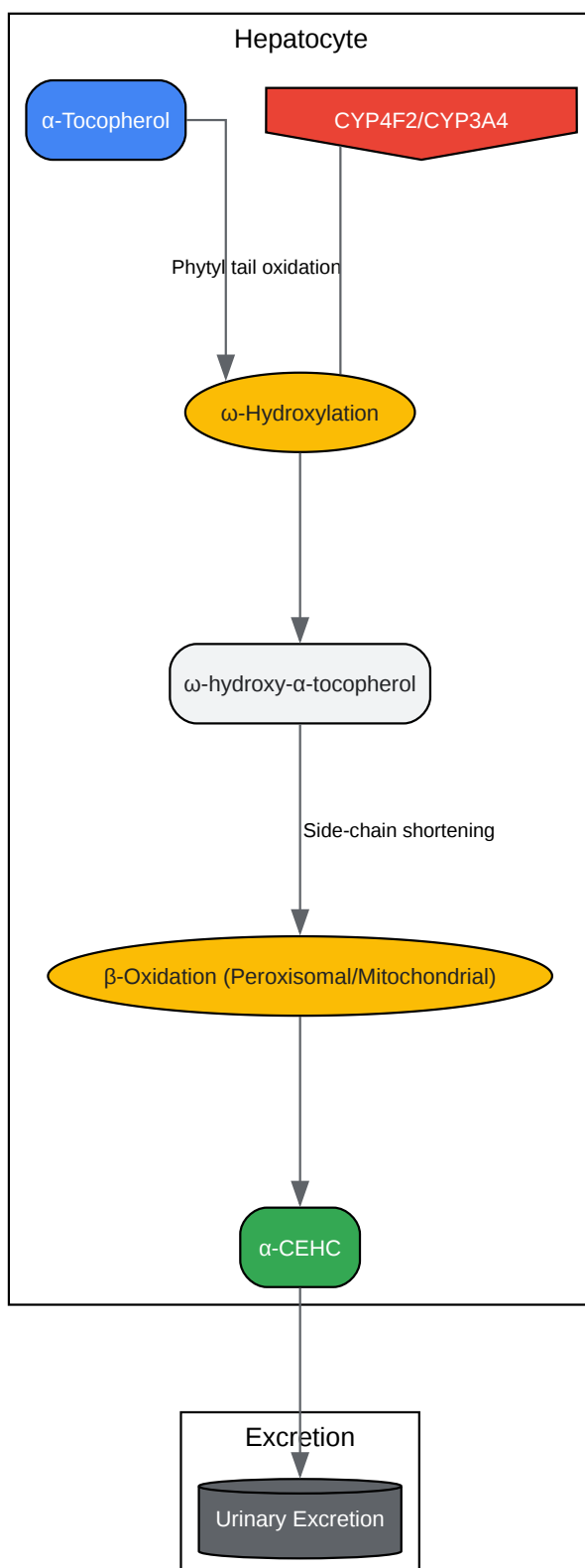
Physicochemical Properties

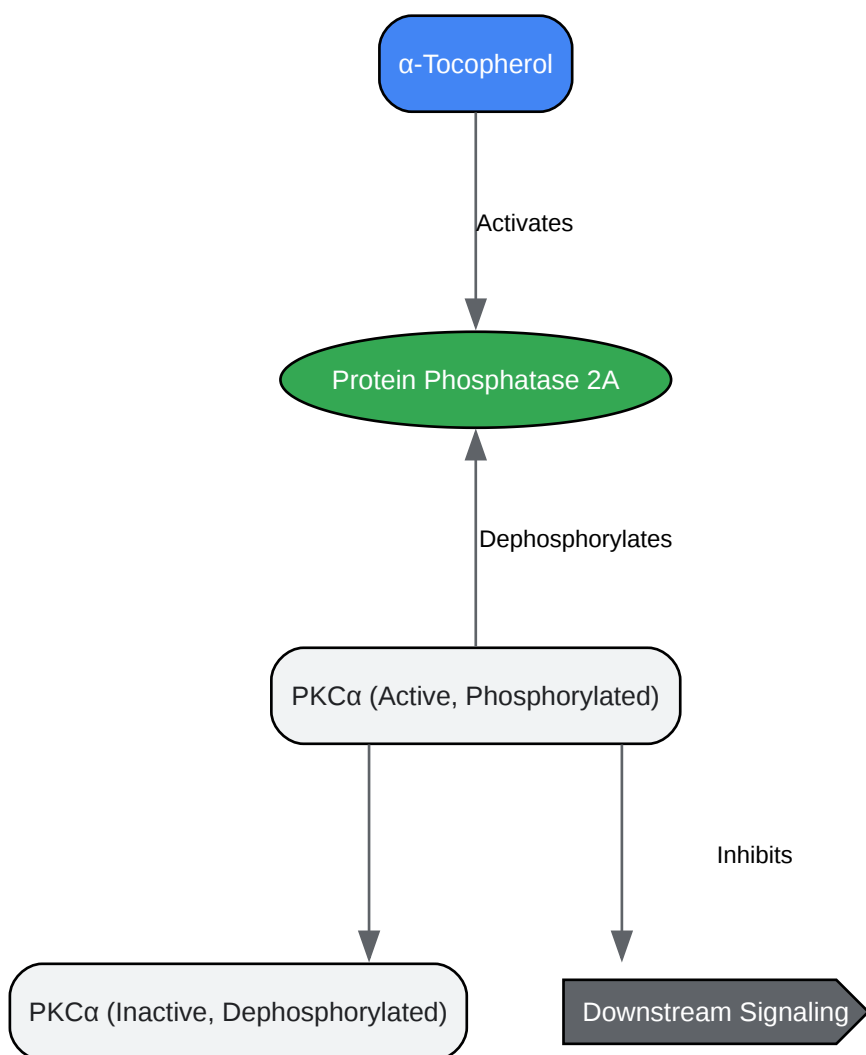
A clear understanding of the fundamental properties of α -CEHC is essential for its study and potential applications.

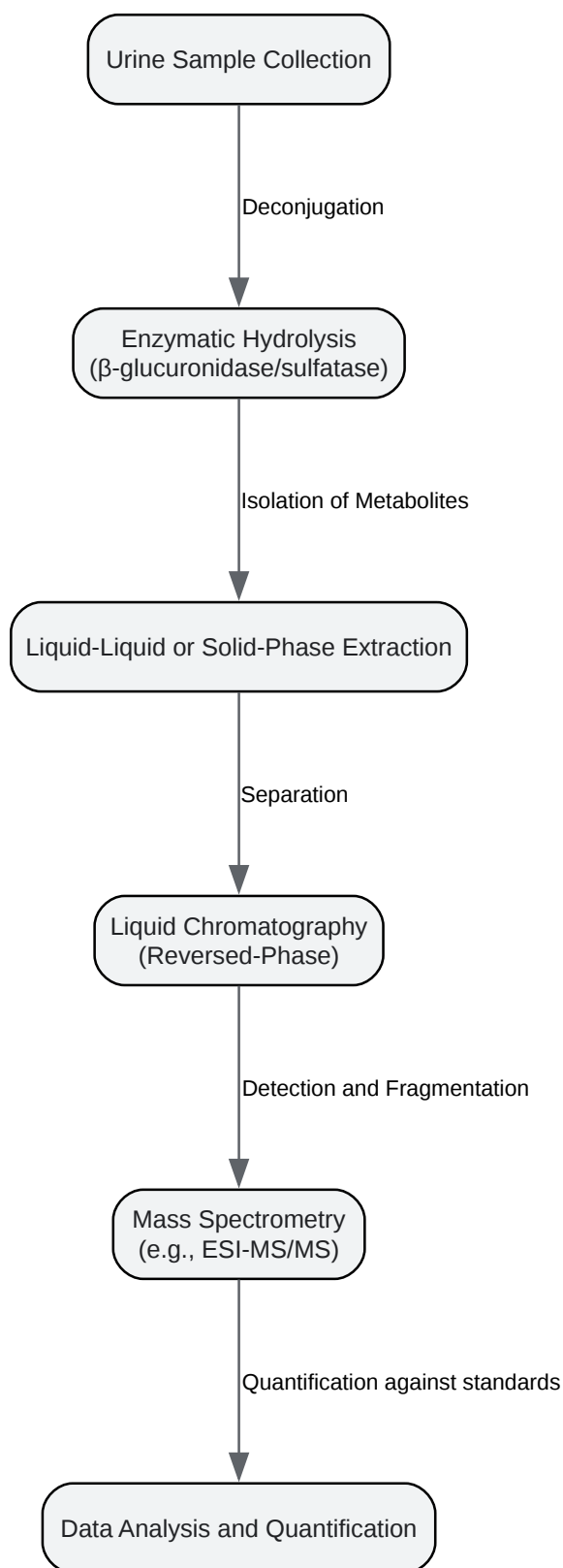
Property	Value	Reference(s)
CAS Number	4072-32-6	[4]
Molecular Formula	C ₁₆ H ₂₂ O ₄	[4]
Molecular Weight	278.34 g/mol	[4]
IUPAC Name	3-(6-hydroxy-2,5,7,8-tetramethyl-3,4-dihydro-2H-1-benzopyran-2-yl)propanoic acid	[4]
Appearance	Solid	[4]
Solubility	Water-soluble	[3]

Biosynthesis and Metabolism of α -CEHC

The formation of α -CEHC from α -tocopherol is a multi-step enzymatic process primarily occurring in the liver. This metabolic pathway is crucial for the regulation of vitamin E levels and the elimination of excess α -tocopherol.







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